

Application Notes and Protocols for Quantifying Humic Acid in Commercial Fertilizers

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Compound of Interest

Compound Name: Humic Acid

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These application notes provide a comprehensive overview and detailed protocols for the quantification of **humic acid** in commercial fertilizer products. Accurate determination of **humic acid** content is crucial for product quality control, regulatory compliance, and for understanding its efficacy as a plant growth stimulant. This document outlines and compares the most common analytical methods and provides a detailed protocol for the industry-recommended standard.

Introduction to Humic Acid Quantification

Humic substances are complex, heterogeneous organic materials that are vital components of soil organic matter. Their application in commercial fertilizers has been shown to improve soil structure, nutrient uptake, and overall plant health. Given the variability in commercial products and the potential for adulteration, standardized and accurate quantification of **humic acid** is essential. Several methods exist for this purpose, each with its own advantages and limitations. The primary methods discussed herein are the Colorimetric Method, the California Department of Food and Agriculture (CDFA) Method, and the New Standardized Method (NSM), also known as the Humic Products Trade Association (HPTA) Method or ISO 19822.

Comparison of Quantification Methods

The selection of an appropriate quantification method is critical for obtaining reliable results. The following table summarizes the key characteristics and findings from comparative studies

of the most prevalent methods.

Method	Principle	Advantages	Disadvantages	Reported Accuracy
Colorimetric Method	Measures the concentration of a substance based on the intensity of its color after reacting with a reagent.[1]	Fast, convenient, and widely used for registration and labeling in many US states and Canadian provinces.[1]	Prone to overestimation due to interference from other organic molecules like kelp, molasses, and lignosulfonates. [1][2][3] Cannot distinguish between humic and fulvic acids. [1][4]	Overestimates humic acid content by as much as 120% compared to classical methods.[2][5][6] One study showed an overestimation of 64.2% compared to the NSM.[7][8]
CDFA Method	A gravimetric method that quantifies the humic acid fraction only.[1]	More effective at detecting non-humic additives than the colorimetric method.[1][4]	Does not account for fulvic acid or ash content, which can lead to inaccuracies.[1] [4] Products with high ash can appear to have higher humic content.[1]	Overestimates humic acid content by approximately 52% compared to classical methods.[2][5][6] Underestimates humic acid content by about 13.8% compared to the NSM.[7][8]

New Standardized Method (NSM) / HPTA Method / ISO 19822	A gravimetric method that determines humic and fulvic acid concentrations on an ash-free basis.[9][10][11]	Considered the most accurate and reliable method.[1] It is the recommended reference method by the International Humic Substances Society (IHSS) and the Humic Products Trade Association (HPTA).[12] It can distinguish humic and fulvic acids from non-humic materials.[11][13]	More time-consuming and complex than other methods.	Provides a more accurate and reproducible measurement of humic and fulvic acid content.[9][11]
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Experimental Protocols

Protocol 1: New Standardized Method (NSM) / HPTA Method (ISO 19822) for Humic and Fulvic Acid Quantification

This method is considered the industry standard for accurate quantification. It involves an alkaline extraction followed by acidification to separate **humic acid** from the fulvic fraction, and it accounts for ash content.

Materials and Reagents:

- 0.1 N NaOH solution

- Concentrated HCl
- Deionized water
- DAX-8 resin (for fulvic acid determination)
- Centrifuge and centrifuge tubes
- Drying oven
- Muffle furnace
- Analytical balance
- pH meter

Procedure:

- Sample Preparation:
 - For solid samples, weigh an appropriate amount of the fertilizer to yield a final concentration within the method's detection limits.
 - For liquid samples, take a known volume.
- Alkaline Extraction:
 - Add the sample to a known volume of 0.1 N NaOH.
 - Stir the mixture for a specified time (e.g., 1 hour for liquids, 6 hours for solids) to extract the humic and fulvic acids.[3]
- Separation of Insoluble Material:
 - Centrifuge the alkaline extract to separate the insoluble material.
 - Collect the supernatant containing the dissolved humic and fulvic acids.[10]
- **Humic Acid** Precipitation:

- Adjust the pH of the supernatant to 1.0 with concentrated HCl. This will cause the **humic acid** to precipitate.[\[10\]](#)[\[14\]](#)
- **Humic Acid Separation and Drying:**
 - Centrifuge the acidified solution to pellet the precipitated **humic acid**.
 - Decant and save the supernatant (the fulvic fraction) for further analysis if desired.
 - Wash the **humic acid** pellet with deionized water to remove any remaining soluble impurities.
 - Dry the **humic acid** precipitate in an oven at a controlled temperature (e.g., 105°C) until a constant weight is achieved.[\[10\]](#)
- **Ash Content Determination:**
 - Weigh a portion of the dried **humic acid**.
 - Combust the sample in a muffle furnace at a high temperature (e.g., 600°C) for several hours to burn off the organic matter.[\[10\]](#)
 - The remaining material is the ash. Weigh the ash.
- **Calculation of Ash-Free Humic Acid:**
 - Subtract the weight of the ash from the weight of the dried **humic acid** to get the weight of the ash-free **humic acid**.
 - Calculate the percentage of **humic acid** in the original sample on an ash-free basis.
- **Fulvic Acid Determination (Optional):**
 - The fulvic fraction (supernatant from step 5) is passed through a column containing DAX-8 resin, which adsorbs the hydrophobic fulvic acids.[\[10\]](#)[\[14\]](#)
 - The resin is then washed to remove non-fulvic components.
 - The fulvic acid is eluted from the resin using 0.1 N NaOH.[\[10\]](#)

- The eluted fulvic acid is then dried and its ash content is determined in the same manner as the **humic acid**.

Protocol 2: Colorimetric Method

This method is rapid but less accurate. It is based on the principle that the intensity of color produced by a reaction is proportional to the concentration of the analyte.

Materials and Reagents:

- Colorimeter or spectrophotometer
- Standard **humic acid** solution
- Alkaline extracting solution (e.g., 0.5 N NaOH)
- Reagents to produce a colored complex (will vary depending on the specific protocol)

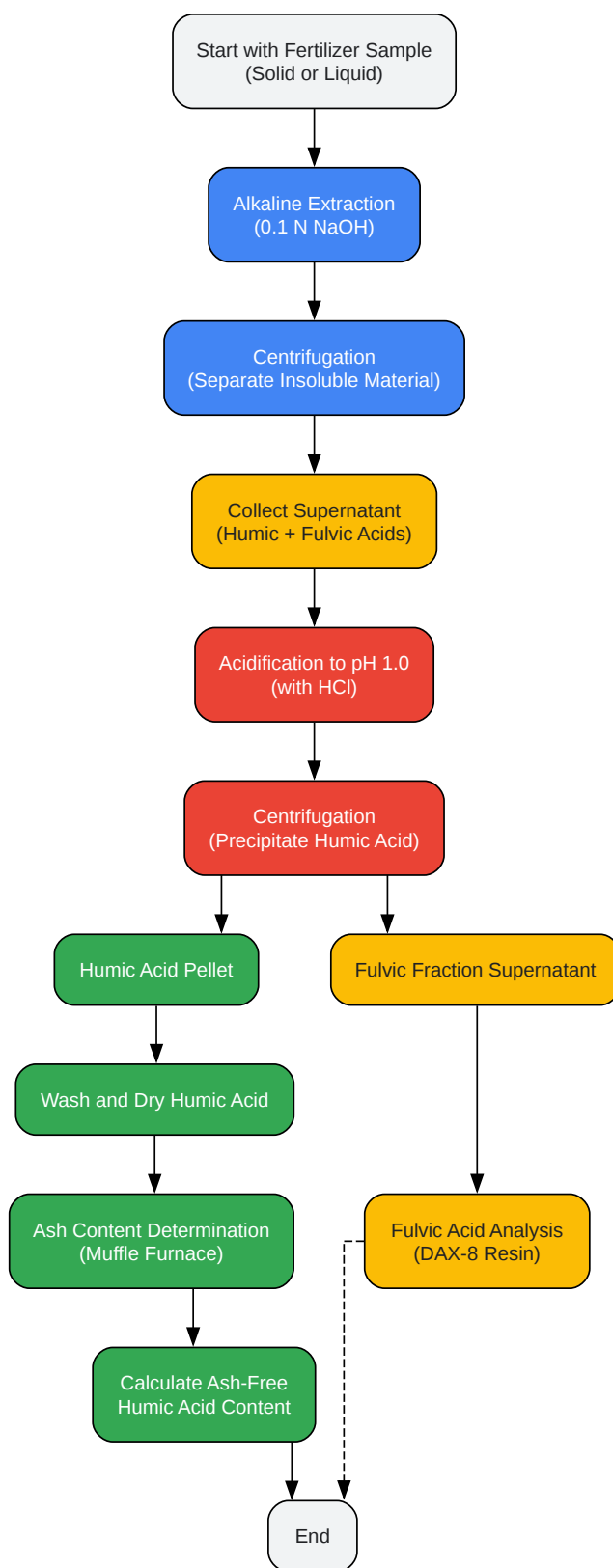
Procedure:

- Standard Curve Preparation:
 - Prepare a series of standard solutions with known concentrations of **humic acid**.
 - Follow the specific colorimetric protocol to develop a color reaction for each standard.
 - Measure the absorbance of each standard at a specific wavelength using a colorimeter or spectrophotometer.
 - Plot a calibration curve of absorbance versus concentration.
- Sample Preparation and Analysis:
 - Extract the **humic acid** from the fertilizer sample using an alkaline solution.
 - Perform the same color development reaction on the sample extract.
 - Measure the absorbance of the sample.

- Quantification:
 - Use the calibration curve to determine the concentration of **humic acid** in the sample extract based on its absorbance.

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the recommended New Standardized Method (HPTA/ISO 19822).



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- To cite this document: BenchChem. [Application Notes and Protocols for Quantifying Humic Acid in Commercial Fertilizers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143391#quantifying-humic-acid-content-in-commercial-fertilizers]

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